

3,5-Dichlorotoluene molecular structure and formula

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Compound of Interest

Compound Name: 3,5-Dichlorotoluene

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An In-depth Technical Guide to **3,5-Dichlorotoluene**

Introduction

3,5-Dichlorotoluene is an organochlorine compound and a key intermediate in the synthesis of various organic molecules.[1] As one of six constitutional isomers of dichlorotoluene, it is distinguished by the meta-positioning of the two chlorine atoms relative to the methyl group on the benzene ring.[2] This substitution pattern makes its direct synthesis challenging, requiring specialized methods.[1] This document provides a comprehensive overview of its molecular structure, chemical properties, synthesis protocols, and applications, tailored for researchers and professionals in drug development and chemical sciences.

Molecular Structure and Identifiers

3,5-Dichlorotoluene is an aromatic compound consisting of a toluene molecule where the hydrogen atoms at positions 3 and 5 of the benzene ring are substituted with chlorine atoms.[3]

- IUPAC Name: 1,3-dichloro-5-methylbenzene[4][5][6][7]
- CAS Number: 25186-47-4[1][2][3][4][5][8][9]
- Molecular Formula: C₇H₆Cl₂[1][2][3][4][5][8][9]
- Canonical SMILES: CC1=CC(=CC(=C1)Cl)Cl[1][3][5]

- InChI Key: RYMMNSVHOKXTNN-UHFFFAOYSA-N[1][3][4][6][10]

Physicochemical Properties

3,5-Dichlorotoluene is a colorless solid at room temperature, unlike most other dichlorotoluene isomers which are liquids.[2][11] It is sparingly soluble in water but soluble in common organic solvents.[3]

| Property | Value | Source(s) |
|----------------------|---------------------------|------------------|
| Molecular Weight | 161.03 g/mol | [1][4][5][9][10] |
| Appearance | Colorless solid or liquid | [2][3][6] |
| Melting Point | 25.1 °C to 26 °C | [2][10] |
| Boiling Point | 202 °C to 203.4 °C | [2][8] |
| Density | ~1.242 g/cm ³ | [8] |
| Flash Point | 79.2 °C | [8] |
| logP (Octanol/Water) | 3.99 | [10] |

Experimental Protocols: Synthesis and Reactions

The synthesis of **3,5-Dichlorotoluene** is not straightforward via direct chlorination of toluene because the methyl group is an ortho-, para-director.[1] Therefore, indirect and specialized methods are employed.

Synthesis via Isomerization

A common industrial method involves the isomerization of more readily available dichlorotoluene isomers, such as 2,4- and 2,5-dichlorotoluene, using a Lewis acid catalyst.[12]

- Objective: To synthesize **3,5-Dichlorotoluene** from a mixture of 2,4- and 2,5-Dichlorotoluene.[12]
- Materials:

- Mixture of 2,4-Dichlorotoluene and 2,5-Dichlorotoluene (raw material)
- o-Dichlorobenzene (solvent)
- Aluminum chloride (AlCl_3) (catalyst)[12]
- Protocol:
 - A mixture of 2,4- and 2,5-dichlorotoluene is combined with o-dichlorobenzene in a reaction vessel.[12]
 - The mixture is heated to a reaction temperature between 160-240 °C.[12]
 - Aluminum chloride (3-8% of the raw material mass) is added to the heated mixture to initiate the isomerization reaction.[12]
 - The reaction is maintained at temperature for 2 to 5 hours.[12]
 - After the reaction is complete, the resulting mixture is washed with water to separate the crude **3,5-Dichlorotoluene**. [12]
 - The crude product is purified by distillation to yield pure **3,5-Dichlorotoluene**. [12]

Synthesis via Diazotization (Sandmeyer-type Reaction)

A traditional, though less common, laboratory synthesis starts from 3,5-diaminotoluene.

- Objective: To synthesize **3,5-Dichlorotoluene** from 3,5-diaminotoluene.
- Materials:
 - 3,5-diaminotoluene
 - Hydrochloric acid (HCl)
 - Sodium nitrite (NaNO_2)
 - Copper(I) chloride (CuCl)

- Protocol:
 - 3,5-diaminotoluene is dissolved in a cooled aqueous solution of hydrochloric acid.
 - An aqueous solution of sodium nitrite is added dropwise at a low temperature (0-5 °C) to form the bis-diazonium salt.
 - This diazonium salt solution is then added to a solution of copper(I) chloride.
 - The diazonium groups are replaced by chlorine atoms in a Sandmeyer-type reaction, precipitating the crude product.
 - The crude **3,5-Dichlorotoluene** is then purified, typically by steam distillation or recrystallization.

Key Chemical Reaction: Oxidation

The methyl group of **3,5-Dichlorotoluene** can be oxidized to form other valuable chemical intermediates, such as 3,5-dichlorobenzaldehyde.[\[1\]](#)

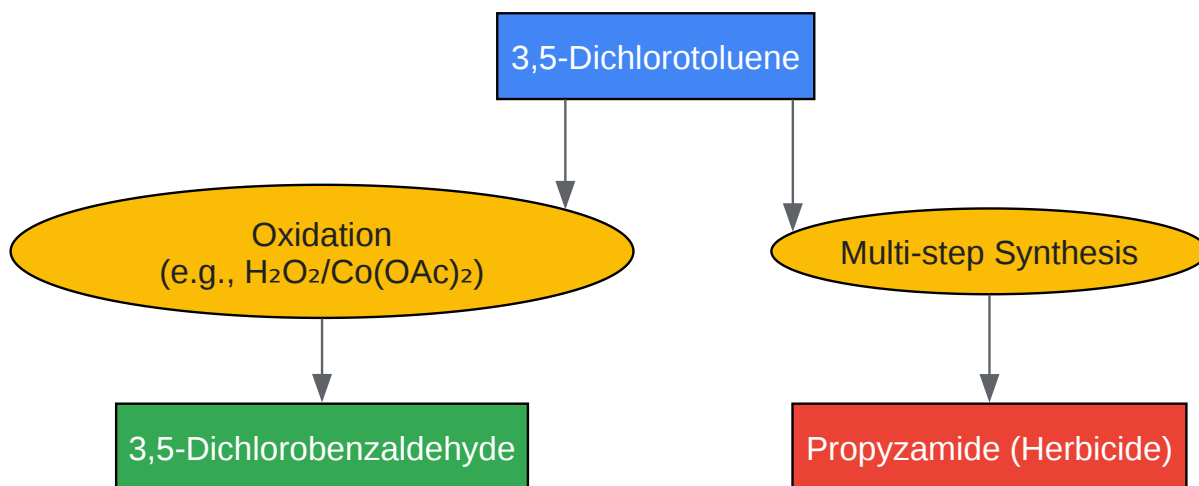
- Objective: To synthesize 3,5-dichlorobenzaldehyde via oxidation of **3,5-Dichlorotoluene**.[\[13\]](#)
- Materials:
 - **3,5-Dichlorotoluene** (substrate)
 - Hydrogen peroxide (oxidant)
 - Cobalt acetate and Sodium molybdate (catalysts)
 - Acetic acid (solvent)[\[13\]](#)
- Protocol:
 - A solution is prepared by dissolving cobalt acetate and sodium molybdate in a mixture of **3,5-Dichlorotoluene** and acetic acid.[\[13\]](#)
 - A separate solution of the oxidant (e.g., hydrogen peroxide) is prepared.[\[13\]](#)

- The two solutions are continuously pumped into a microchannel or tubular reactor at a controlled flow rate and temperature (e.g., 105 °C).[13]
- After a specific residence time in the reactor, the output stream is cooled, and the reaction is quenched (e.g., with dichloromethane).[13]
- The product, 3,5-dichlorobenzaldehyde, is then isolated and purified from the reaction mixture.

Applications and Signaling Pathways

3,5-Dichlorotoluene serves primarily as a chemical intermediate. Its most notable application is in the agrochemical industry as a precursor to the herbicide propyzamide.[2] It is also used in the synthesis of dyes, pigments, and active pharmaceutical ingredients (APIs).[1]

Below is a diagram illustrating the synthetic pathway from **3,5-Dichlorotoluene** to key derivatives.



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Caption: Synthetic utility of **3,5-Dichlorotoluene**.

Analytical Methodologies

The analysis, identification, and quantification of **3,5-Dichlorotoluene** and its isomers are critical for quality control and environmental monitoring. Due to the similar physical properties of dichlorotoluene isomers, chromatographic techniques are essential for their separation and analysis.[2]

- Gas Chromatography (GC): GC, often coupled with a Flame Ionization Detector (FID) or an Electron Capture Detector (ECD), is a primary technique for separating and quantifying dichlorotoluene isomers.
- Gas Chromatography-Mass Spectrometry (GC-MS): This method provides definitive identification of **3,5-Dichlorotoluene** by matching its mass spectrum and retention time with that of a known standard.[1] It is crucial for trace-level analysis and confirmation.
- High-Performance Liquid Chromatography (HPLC): HPLC with a UV detector is also used for analysis, typically monitoring at a wavelength around 254 nm.[1]

Safety and Handling

3,5-Dichlorotoluene is considered a hazardous substance. It may cause skin and eye irritation.[3] Inhalation and ingestion should be avoided.[3] When heated to decomposition, it may emit toxic fumes.[3] Standard laboratory safety protocols, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and lab coats, are mandatory when handling this chemical. It should be stored in a cool, dry, well-ventilated area, sealed in a proper container.[6]

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References

- 1. 3,5-Dichlorotoluene | 25186-47-4 | Benchchem [benchchem.com]
- 2. Dichlorotoluene - Wikipedia [en.wikipedia.org]
- 3. guidechem.com [guidechem.com]

- 4. 3,5-Dichlorotoluene | C₇H₆Cl₂ | CID 32834 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3,5-Dichlorotoluene | CAS 25186-47-4 | LGC Standards [lgcstandards.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. 3,5-Dichlorotoluene | CAS 25186-47-4 | LGC Standards [lgcstandards.com]
- 8. 3,5-dichlorotoluene | 25186-47-4 [chemnet.com]
- 9. halochem.com [halochem.com]
- 10. 3,5-dichlorotoluene [stenutz.eu]
- 11. hpc-standards.com [hpc-standards.com]
- 12. CN114988982A - Method for isomerizing and synthesizing 3, 5-dichlorotoluene - Google Patents [patents.google.com]
- 13. CN106588606A - Method of continuously oxidizing 3,5-dichlorotoluene for producing 3,5-dichlorobenzaldehyde - Google Patents [patents.google.com]
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